

Safety and Handling of D-Fructose-d2-1: A Technical Guide

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Compound of Interest		
Compound Name:	D-Fructose-d2-1	
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Disclaimer: This document provides a comprehensive overview of the safety data for D-Fructose. A specific Safety Data Sheet (SDS) for **D-Fructose-d2-1** was not available. As **D-Fructose-d2-1** is a deuterated isotopologue of D-Fructose, their chemical and toxicological properties are expected to be substantially similar. The information presented here should be used as a guide for handling **D-Fructose-d2-1**, with the understanding that it is based on the non-deuterated compound.

This guide is intended for researchers, scientists, and drug development professionals, providing key safety information, handling procedures, and emergency protocols.

Hazard Identification and Classification

D-Fructose is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1][2][3][4][5] It is not considered to be acutely toxic, a skin or eye irritant, a sensitizer, mutagenic, carcinogenic, or a reproductive toxicant.[1][5]

NFPA/HMIS Ratings:

Rating System	Health	Flammability	Instability/Rea ctivity	Special
NFPA	1	1	0	N/A
HMIS	1	1	0	N/A



Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of D-Fructose.

Property	Value	Reference
Appearance	White crystalline powder	[6]
Odor	Odorless	[6]
Molecular Formula	C6H12O6	[1][3]
Molecular Weight	180.16 g/mol	[2][3]
Melting Point	103 - 105 °C	[7]
Solubility	Freely soluble in water	[7]
Autoignition Temperature	Not applicable	[6]
Explosion Limits	Not data available	[6]

Toxicological Information

The toxicological properties of D-Fructose have not been fully investigated.[2][6] However, the available data indicates low acute toxicity.

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	6450 mg/kg	[7]

Key Toxicological Endpoints:[1][5]

- Acute Toxicity: Not classified as acutely toxic.
- Skin Corrosion/Irritation: Not classified as a skin irritant.
- Serious Eye Damage/Irritation: Not classified as an eye irritant.
- Respiratory or Skin Sensitization: Not classified as a sensitizer.



- Germ Cell Mutagenicity: Not classified as mutagenic.
- Carcinogenicity: Not classified as carcinogenic.[2][6]
- Reproductive Toxicity: Not classified as a reproductive toxicant.
- Specific Target Organ Toxicity (Single Exposure): Not classified.
- Specific Target Organ Toxicity (Repeated Exposure): Not classified.
- Aspiration Hazard: Not classified as an aspiration hazard.

Handling and Storage

Proper handling and storage procedures are essential to ensure safety in a laboratory setting.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses or goggles are recommended.[7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[7]
- Respiratory Protection: Not required under normal use conditions. If dust is generated, a NIOSH/MSHA approved respirator may be necessary.[6]

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[6][7]
- Minimize dust generation and accumulation.[7]
- Wash hands thoroughly after handling.[2][6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[7]

Storage Conditions:

Keep containers tightly closed in a dry, cool, and well-ventilated place.



- Store away from incompatible materials, such as strong oxidizing agents.
- Protect from moisture and excess heat.[6]

First-Aid Measures

In the event of exposure, follow these first-aid measures:

- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms appear.[7]
- Skin Contact: Rinse the affected area with soap and water for 15-20 minutes. Seek medical advice if irritation persists.[7]
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Get medical attention if symptoms occur.[6]

Experimental Protocols

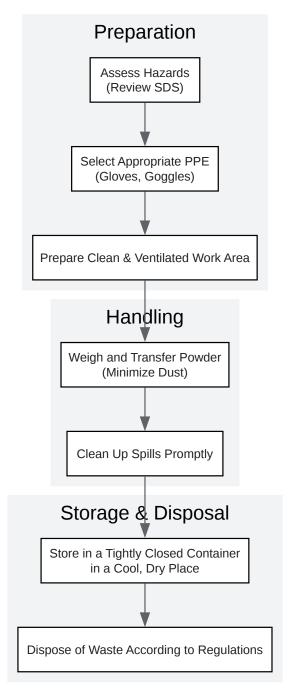
Detailed experimental protocols for the safety assessment of D-Fructose are not publicly available. The toxicological data presented in this guide are based on standardized tests, such as the acute oral toxicity test (e.g., OECD Guideline 401).

Visualizations

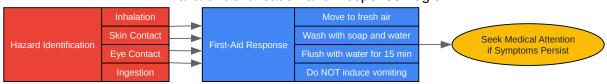
The following diagrams illustrate key logical workflows and relationships relevant to the safe handling of **D-Fructose-d2-1**.



Safe Handling Workflow for Chemical Powders



Hazard Identification and Response Logic





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